

"Ethyl 4-(2-bromoacetyl)benzoate" molecular weight and formula

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Compound of Interest

Compound Name: Ethyl 4-(2-bromoacetyl)benzoate

Cat. No.: B029175

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An In-depth Technical Guide to Ethyl 4-(2-bromoacetyl)benzoate

For researchers, scientists, and professionals in drug development, a thorough understanding of chemical reagents is paramount. This guide provides a detailed overview of **Ethyl 4-(2-bromoacetyl)benzoate**, a versatile building block in organic synthesis, particularly relevant in the creation of novel pharmaceutical compounds.

Core Molecular Data

The fundamental properties of **Ethyl 4-(2-bromoacetyl)benzoate** are summarized below, providing a quick reference for experimental planning and analysis.

Property	Value	Citations
Molecular Formula	C ₁₁ H ₁₁ BrO ₃	[1][2]
Molecular Weight	271.11 g/mol	[1][3][4]
IUPAC Name	ethyl 4-(2-bromoacetyl)benzoate	[3]
CAS Number	81590-55-8	[1][3]

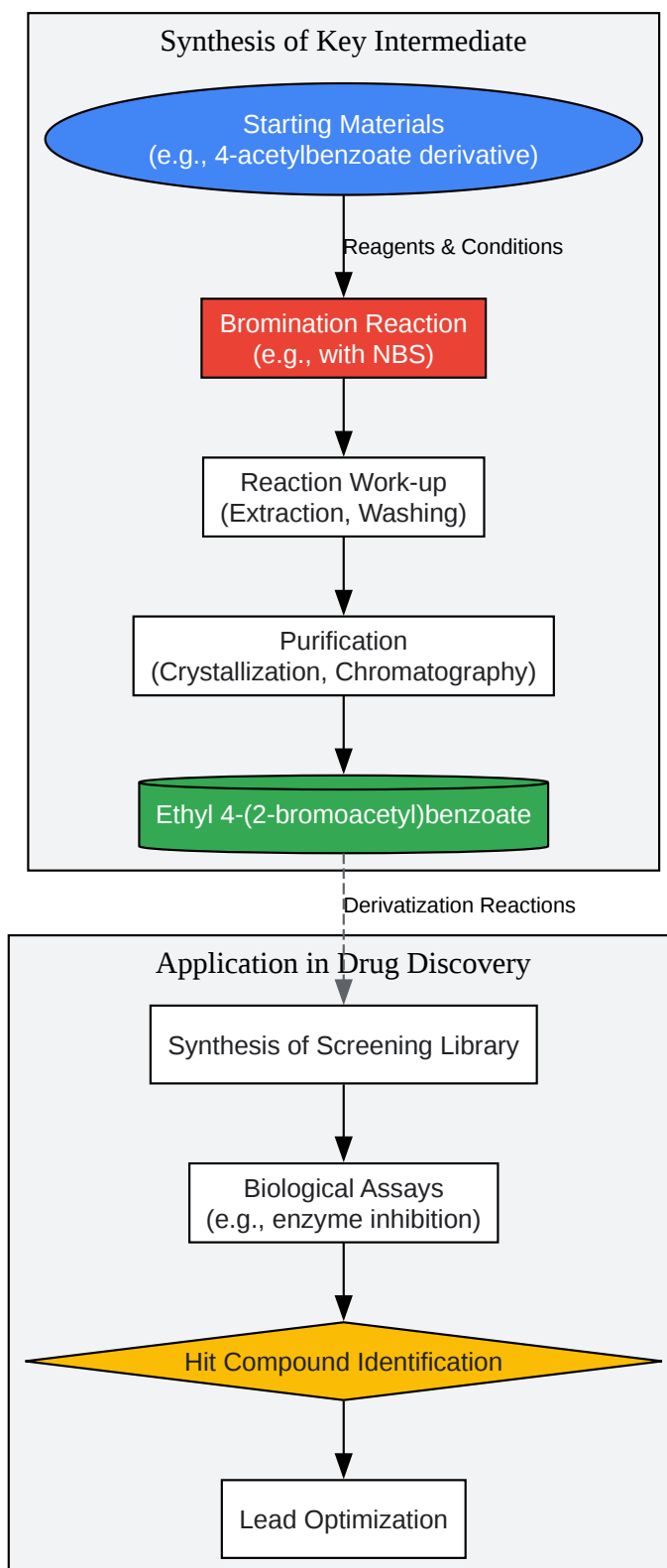
Experimental Protocols: Synthesis

The synthesis of **Ethyl 4-(2-bromoacetyl)benzoate** is a critical procedure for its application in further chemical reactions. A common synthetic route involves the bromination of an acetyl group attached to an ethyl benzoate backbone.

A representative protocol for a related compound, 4-bromoacetyl-2-methyl benzoic acid methyl ester, involves the α -halogenation of a ketone.^[5] In a typical procedure, the precursor ketone is dissolved in a suitable solvent system, such as a mixture of tetrahydrofuran and water.^[5] N-bromosuccinimide (NBS) is then added as the brominating agent.^[5] The reaction mixture is heated to facilitate the reaction, for instance at 80°C for several hours.^[5] Progress is monitored by techniques like thin-layer chromatography (TLC). Upon completion, the product is extracted using an organic solvent like ethyl acetate, washed, dried, and purified, often through crystallization, to yield the final product.^[5]

Logical Workflow for Synthesis and Application

The following diagram illustrates a generalized workflow from the synthesis of a key intermediate to its potential application in the development of bioactive molecules.



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